

Introduction: The Significance of 1-Propyluracil

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Compound of Interest

Compound Name:	1-propylpyrimidine-2,4(1H,3H)-dione
CAS No.:	24466-52-2
Cat. No.:	B1266759

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1-Propyluracil, a derivative of the pyrimidine base uracil, serves as a crucial building block in medicinal chemistry and drug discovery. Its structural modifications can significantly influence the biological activity of parent compounds, making it a molecule of interest for developing novel therapeutics. A thorough understanding of its synthesis and a detailed characterization are paramount for ensuring purity, and by extension, the reliability of downstream applications.

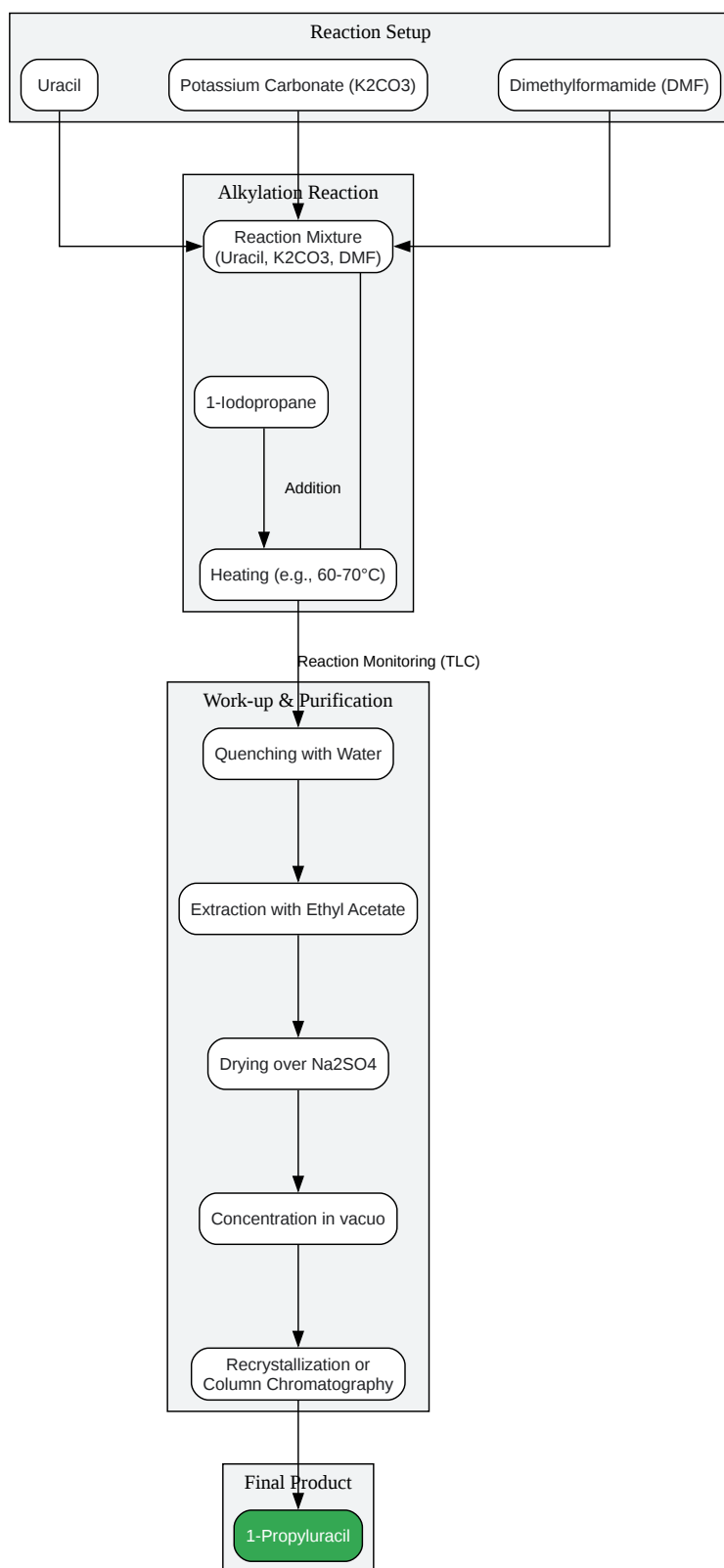
PART 1: Chemical Synthesis of 1-Propyluracil

The synthesis of 1-propyluracil is most commonly achieved through the alkylation of uracil. This section outlines a reliable and scalable method, emphasizing the critical parameters that govern reaction success and product purity.

Reaction Principle: SN2 Alkylation of Uracil

The core of this synthesis is a nucleophilic substitution reaction (SN2) where the deprotonated uracil acts as the nucleophile, attacking an electrophilic propyl halide. The choice of base and solvent is critical for achieving high yields and minimizing side reactions.

Diagram of the Synthesis Workflow



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Caption: Workflow for the synthesis of 1-propyluracil.

Detailed Experimental Protocol

Materials:

- Uracil (1.0 eq)
- 1-Iodopropane (1.2 eq)
- Potassium Carbonate (K_2CO_3), anhydrous (1.5 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl Acetate
- Hexanes
- Deionized Water
- Anhydrous Sodium Sulfate (Na_2SO_4)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add uracil and anhydrous potassium carbonate.
- **Solvent Addition:** Add anhydrous DMF to the flask via syringe. Stir the suspension at room temperature for 15-20 minutes. The use of an anhydrous polar aprotic solvent like DMF is crucial as it solubilizes the uracil anion while not interfering with the nucleophilic attack.
- **Reagent Addition:** Slowly add 1-iodopropane to the reaction mixture.
- **Reaction Conditions:** Heat the reaction mixture to 60-70°C and monitor the reaction progress by Thin Layer Chromatography (TLC). The reaction is typically complete within 4-6 hours.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Quench the reaction by slowly adding deionized water.

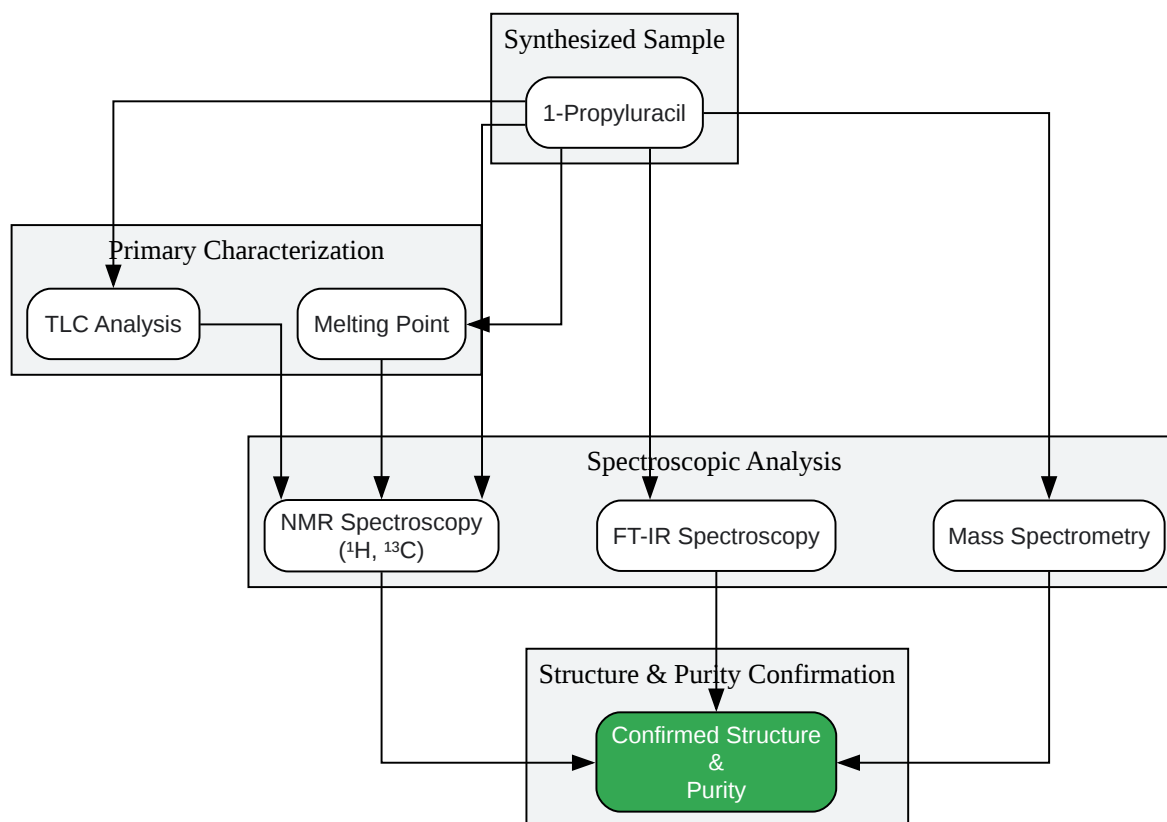
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x).
- Combine the organic layers and wash with brine to remove any remaining DMF and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification:
 - Recrystallization: The crude product can be recrystallized from a suitable solvent system, such as ethyl acetate/hexanes, to yield pure 1-propyluracil as a white solid.
 - Column Chromatography: For higher purity, the crude product can be purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes.

PART 2: Physicochemical and Spectroscopic Characterization

Rigorous characterization is essential to confirm the identity, purity, and structure of the synthesized 1-propyluracil. This section details the key analytical techniques and expected results.

Analytical Workflow

Diagram of the Characterization Workflow



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Caption: Analytical workflow for the characterization of 1-propyluracil.

Expected Analytical Data

The following table summarizes the expected data from the characterization of 1-propyluracil.

Analytical Technique	Parameter	Expected Result
Melting Point	Melting Range	110-113 °C
^1H NMR	Chemical Shift (δ)	~ 0.9 ppm (t, 3H, CH_3), ~ 1.6 ppm (m, 2H, CH_2), ~ 3.7 ppm (t, 2H, N- CH_2), ~ 5.7 ppm (d, 1H, $\text{C}_5\text{-H}$), ~ 7.6 ppm (d, 1H, $\text{C}_6\text{-H}$), ~ 11.2 ppm (s, 1H, $\text{N}_3\text{-H}$)
^{13}C NMR	Chemical Shift (δ)	~ 11.0 (CH_3), ~ 22.0 (CH_2), ~ 48.0 (N- CH_2), ~ 102.0 (C_5), ~ 142.0 (C_6), ~ 152.0 (C_2), ~ 164.0 (C_4)
FT-IR	Wavenumber (cm^{-1})	~ 3400 (N-H stretch), ~ 3100 (C-H aromatic stretch), ~ 2950 (C-H aliphatic stretch), ~ 1700 (C=O stretch), ~ 1650 (C=C stretch)
Mass Spectrometry	m/z	$[\text{M}+\text{H}]^+ = 155.08$

Detailed Analytical Protocols

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To elucidate the carbon-hydrogen framework of the molecule.
- Protocol:
 - Dissolve 5-10 mg of the purified 1-propyluracil in approximately 0.7 mL of a deuterated solvent (e.g., DMSO-d_6 or CDCl_3) in an NMR tube.
 - Acquire ^1H and ^{13}C NMR spectra on a 400 MHz or higher field NMR spectrometer.
 - Process the data, including Fourier transformation, phase correction, and baseline correction.

- Integrate the peaks in the ^1H NMR spectrum and assign the chemical shifts for both ^1H and ^{13}C spectra based on known values for similar structures.

2. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Purpose: To identify the functional groups present in the molecule.
- Protocol:
 - Place a small amount of the solid sample on the diamond crystal of an ATR-FTIR spectrometer.
 - Acquire the spectrum over a range of $4000\text{--}400\text{ cm}^{-1}$.
 - Identify the characteristic absorption bands corresponding to the N-H, C-H, C=O, and C=C functional groups.

3. Mass Spectrometry (MS)

- Purpose: To determine the molecular weight of the compound and confirm its elemental composition.
- Protocol:
 - Dissolve a small amount of the sample in a suitable solvent (e.g., methanol or acetonitrile).
 - Infuse the sample into an electrospray ionization (ESI) mass spectrometer.
 - Acquire the mass spectrum in positive ion mode to observe the $[\text{M}+\text{H}]^+$ ion.
 - For high-resolution mass spectrometry (HRMS), compare the measured m/z value to the theoretical value to confirm the elemental formula.

4. Melting Point Determination

- Purpose: To assess the purity of the synthesized compound. A sharp melting point range close to the literature value is indicative of high purity.

- Protocol:
 - Load a small amount of the finely powdered, dry sample into a capillary tube.
 - Place the capillary tube in a calibrated melting point apparatus.
 - Heat the sample slowly (1-2 °C/min) and record the temperature range from the appearance of the first liquid droplet to the complete melting of the solid.

Conclusion

This guide has provided a detailed, expertise-driven framework for the synthesis and characterization of 1-propyluracil. By understanding the rationale behind each step, from the choice of reagents in the synthesis to the application of specific analytical techniques, researchers can ensure the production of high-purity material essential for reliable scientific outcomes. The protocols and expected data presented herein serve as a robust starting point for any laboratory engaged in the synthesis of this or similar N-alkylated pyrimidine derivatives.

References

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